

# Chloramine-T hydrate safety data sheet MSDS

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## Compound Focus: Chloramine-T hydrate

CAS No.: 7080-50-4

Cat. No.: S007035

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## Chemical Identification & Properties

The table below summarizes the key identification and physical property data for **Chloramine-T hydrate**.

Property	Description
Common Name	Chloramine-T hydrate [1]
CAS Number	149358-73-6 [1]
Molecular Formula	C <sub>7</sub> H <sub>9</sub> ClNNaO <sub>3</sub> S [1]
Molecular Weight	245.659 g/mol [1]
Melting Point	167-170 °C (with decomposition) [1]
Storage Condition	2-8°C [1]

## Hazards and Safety Information

**Chloramine-T hydrate** is classified as a hazardous chemical. The following table details its hazard codes and precautionary statements.

| **Category** | **Information** | | :--- | :--- | | **GHS Hazard Pictograms** | GHS05 (Corrosive), GHS07 (Irritant/Harmful), GHS08 (Health Hazard) [1] | | **Signal Word** | **Danger** [1] | | **Hazard Statements (H)** | H302 (Harmful if swallowed), H314 (Causes severe skin burns and eye damage), H334 (May cause allergy or asthma symptoms or breathing difficulties if inhaled) [1] | | **Precautionary Statements (P)** | P261 (Avoid breathing dust/fume/gas/mist/vapors/spray), P280 (Wear protective gloves/protective clothing/eye protection/face protection), P305+P351+P338 (IF IN EYES: Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing), P310 (Immediately call a poison center or doctor/physician) [1] | | **Supplemental Hazard Info** | Contact with acids liberates toxic gas [1] | | **Transport Identification** | UN 3263, 8, PG 3 (Corrosive substance) [1] |

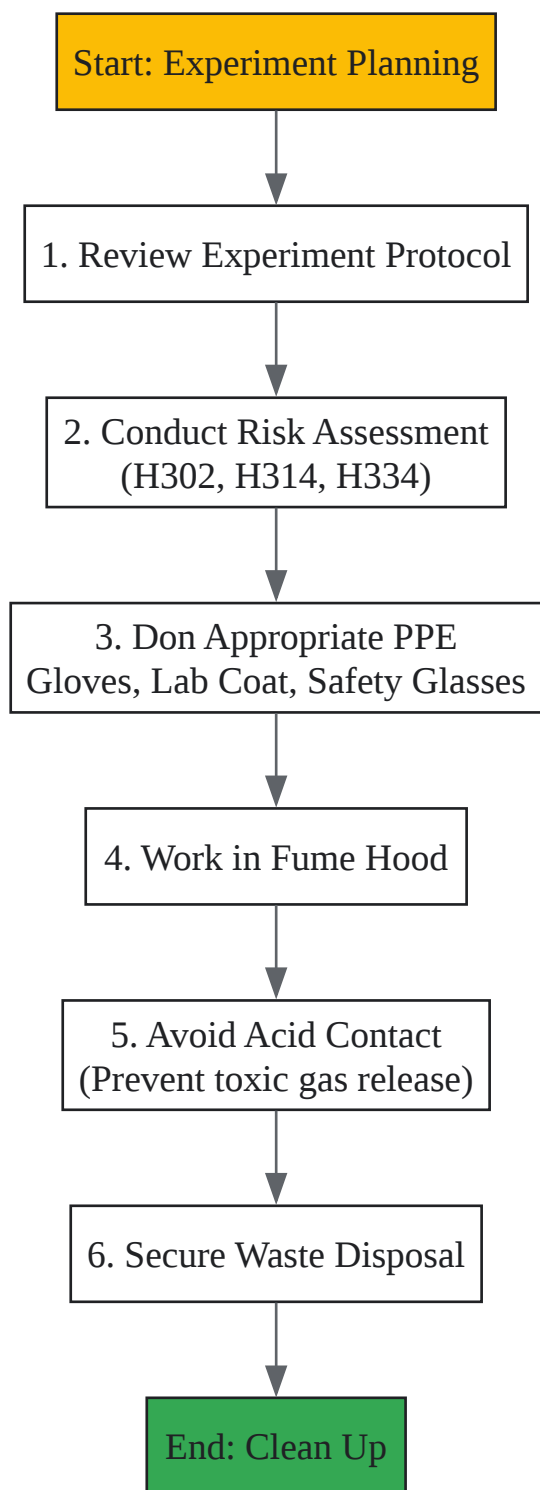
## Safe Handling & Experimental Protocols

Due to the hazardous nature of this compound, strict safety protocols must be followed in the laboratory.

- **Personal Protective Equipment (PPE):** The database specifically advises wearing **protective gloves, protective clothing, and eye/face protection** [1]. For researchers handling powders, the use of a **fume hood** is essential to prevent inhalation, as the compound carries a warning for causing breathing difficulties and asthma symptoms [1].
- **Critical Hazard Note:** A key safety warning is that **contact with acids liberates toxic gas** [1]. Experimental designs must ensure **Chloramine-T hydrate** is kept separate from acidic conditions outside of a controlled fume hood.
- **First Aid Measures:** Based on the precautionary statements [1]:
  - **Inhalation:** Move person to fresh air.
  - **Skin Contact:** Remove contaminated clothing and rinse skin thoroughly with water.
  - **Eye Contact:** Immediately rinse eyes cautiously with water for several minutes. Remove contact lenses if present and continue rinsing.
  - **Ingestion:** Do NOT induce vomiting. Seek immediate medical attention.
  - **General Response:** In all cases of exposure, **immediately call a poison center or doctor** [1].

## Experimental Workflow for Handling

The following diagram outlines the critical steps for safely handling **Chloramine-T hydrate** during experimental preparation, based on the identified hazards.



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Diagram 1: Safety workflow for handling **Chloramine-T hydrate**, highlighting key hazard controls.

## Important Note on Information Completeness

- **Information is Incomplete:** The information provided here is **not a full Safety Data Sheet**. A complete SDS contains 16 sections with detailed information on toxicological data, ecological information, disposal considerations, and regulatory information, which are not present in the search results [1].
- **Verification is Essential:** It is **critical** to obtain a full, certified SDS from a reputable supplier or manufacturer before working with this chemical. The data here is from a third-party database and may not be comprehensive or fully up-to-date.

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## References

1. - Chloramine | CAS#:149358-73-6 | Chemsrvc T hydrate [chemsrc.com]

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